

An In-depth Technical Guide to the Safety of Barium Perchlorate Trihydrate

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Compound of Interest

Compound Name: Barium perchlorate trihydrate

Cat. No.: B7884908

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This technical guide provides a comprehensive overview of the safety information for **Barium Perchlorate Trihydrate**, compiled from various Safety Data Sheets (SDS). It is intended for researchers, scientists, and drug development professionals who handle this substance.

Chemical Identification and Physical Properties

Barium perchlorate trihydrate is a white, crystalline, odorless solid.^{[1][2]} It is soluble in water, alcohol, and acetone. Being hygroscopic, it readily absorbs moisture from the air.^{[1][3]}

Property	Value	Source
CAS Number	10294-39-0	^{[1][3][4]}
Molecular Formula	Ba(ClO ₄) ₂ ·3H ₂ O	^{[1][2]}
Molecular Weight	390.27 g/mol (or 390.32 g/mol)	^{[2][4]}
Appearance	White crystalline solid	^{[1][2]}
Odor	Odorless	^{[1][2]}
Decomposition Temperature	400 °C (752 °F)	^[2]
Solubility	Soluble in cold water, hot water, acetone, alcohol	

Hazard Identification and Classification

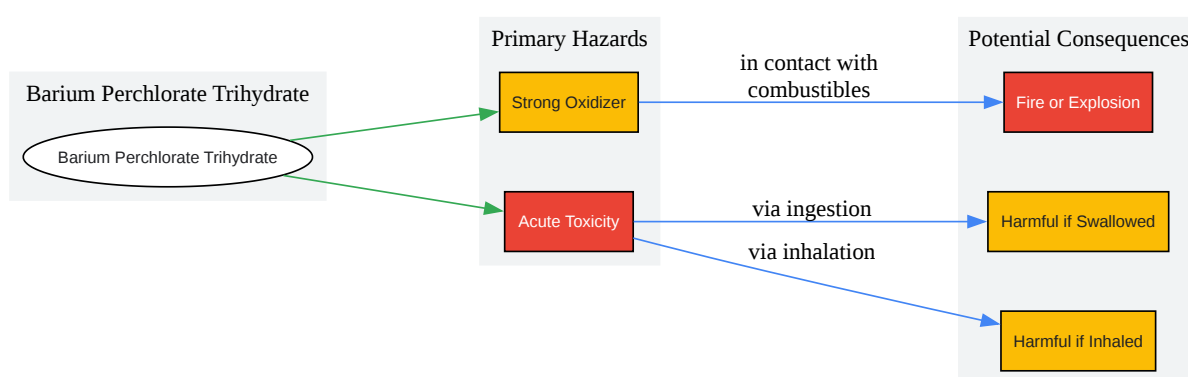
Barium perchlorate trihydrate is classified as a hazardous chemical.[3] It is a strong oxidizer and can cause fire or explosion, especially when in contact with combustible materials.[3][5][6] It is also harmful if swallowed or inhaled.[3][5][6]

Hazard Classification	Category	GHS Hazard Statement
Oxidizing solids	Category 1	H271: May cause fire or explosion; strong oxidizer
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled

Source:[3][5][6]

Signal Word: Danger[1][3][5]

The following diagram illustrates the primary hazards associated with **barium perchlorate trihydrate**.



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Hazard relationships of **Barium Perchlorate Trihydrate**.

Toxicological Information

Acute exposure to **barium perchlorate trihydrate** can be hazardous. It is harmful if swallowed or inhaled.[3][5] Ingestion may lead to abdominal pain, nausea, vomiting, and diarrhea.[2] Inhalation can cause respiratory tract irritation.[2] The substance may also cause irritation to the skin and eyes.[2]

Route of Exposure	Health Effects
Ingestion	Harmful.[3][5] May cause abdominal pain, nausea, vomiting, and diarrhea.[2]
Inhalation	Harmful.[3][5] May cause respiratory tract irritation.[2]
Skin Contact	Causes skin irritation.[2]
Eye Contact	Causes serious eye irritation.[2]

LD50/LC50 Data:

- LD50 (Oral): Not available
- LC50 (Inhalation): Not available

First-Aid Measures

In case of exposure, immediate medical attention is required. The following are general first-aid measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[5]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

Handling and Storage

Proper handling and storage procedures are crucial to ensure safety.

Handling:

- Avoid contact with skin and eyes.[5]
- Avoid formation of dust and aerosols.[5]
- Provide appropriate exhaust ventilation where dust is formed.[5]
- Keep away from sources of ignition - No smoking.[5]
- Keep away from clothing and other combustible materials.[3]
- Wash hands before breaks and at the end of the workday.[5]

Storage:

- Store in a cool place.[5]
- Keep the container tightly closed in a dry and well-ventilated place.[5]

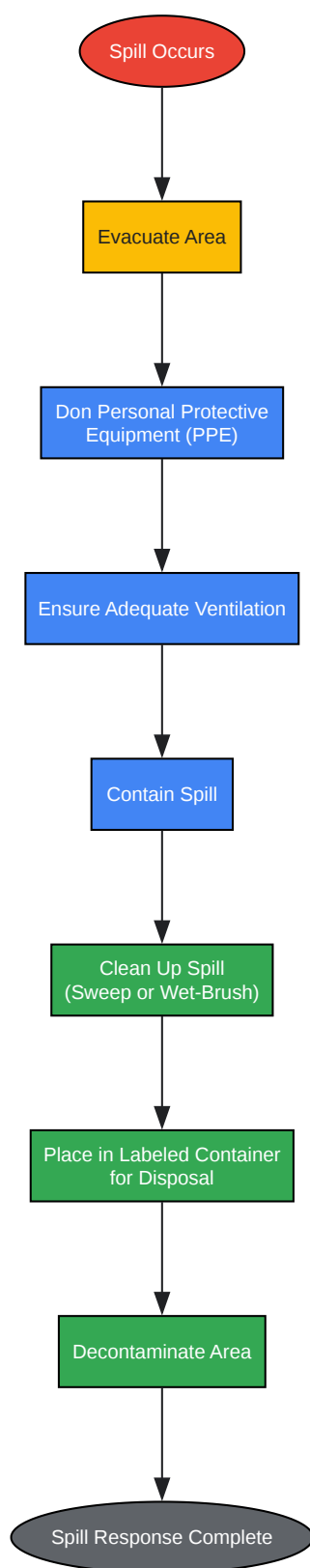
- Do not store near combustible materials.[3]
- This substance is hygroscopic.[3]

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Use personal protective equipment.[5]
- Avoid dust formation.[5]
- Ensure adequate ventilation.[5]
- Evacuate personnel to safe areas.[5]
- Sweep up and shovel.[5] Contain spillage, and then collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations.[5]
- Do not let the product enter drains.[5]

The following workflow outlines the general procedure for handling a spill of **barium perchlorate trihydrate**.



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Workflow for handling a spill of **Barium Perchlorate Trihydrate**.

Fire-Fighting Measures

Barium perchlorate trihydrate is a strong oxidizer and may cause or intensify fire.

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific hazards arising from the chemical: This substance is an oxidizer; contact with combustible/organic material may cause fire.[3] Hazardous decomposition products include hydrogen chloride and barium oxides.[3]
- Special protective equipment for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[5]

Exposure Controls and Personal Protection

To minimize exposure, the following controls and personal protective equipment should be used:

- Engineering Controls: Ensure that eyewash stations and safety showers are close to the workstation location.[3] Provide appropriate exhaust ventilation at places where dust is formed.[5]
- Personal Protective Equipment:
 - Eye/face protection: Safety glasses with side-shields conforming to EN166.[5]
 - Skin protection: Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[5]
 - Respiratory protection: Where risk assessment shows air-purifying respirators are appropriate, use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls.[4]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Users should consult the specific SDS for **Barium Perchlorate Trihydrate** from their supplier for complete and up-to-date information.

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